A Researcher's Guide to Procuring High-Purity Ethyl Chlorofluoroacetate

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Compound of Interest

Compound Name:	*Ethyl chlorofluoroacetate*
CAS No.:	*401-56-9*
Cat. No.:	*B1294583*

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Abstract

Ethyl chlorofluoroacetate (CAS No. 401-56-9) is a pivotal fluorinated building block in the synthesis of advanced pharmaceuticals and agrochemicals.[1] Its unique structure allows for the strategic introduction of both chlorine and fluorine, often enhancing the biological activity of target molecules.[1] The success of these syntheses, particularly in a drug development context, is critically dependent on the purity of the starting material. This technical guide provides researchers, scientists, and process chemists with a comprehensive framework for identifying reliable commercial suppliers of high-purity **ethyl chlorofluoroacetate**, evaluating material quality, and ensuring proper handling and storage to maintain integrity.

Introduction: The Critical Role of Purity

Ethyl chlorofluoroacetate, with the linear formula $Cl(F)CHCO_2C_2H_5$, is a versatile reagent used in various synthetic transformations.[2][3] It serves as a key intermediate in the production of fluorinated amino acids, antiviral drugs, and anti-inflammatory agents.[1] The presence of impurities—such as unreacted starting materials, isomeric variants, or residual solvents from its synthesis—can lead to unpredictable reaction outcomes, the formation of undesired

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byproducts, and complications in downstream purification. In pharmaceutical development, such impurities can introduce genotoxic risks or alter the pharmacological profile of the final active pharmaceutical ingredient (API). Therefore, sourcing this reagent at purities of 98% or higher is not merely a preference but a prerequisite for reproducible and scalable synthetic chemistry.

Identifying and Evaluating Commercial Suppliers

The landscape of chemical suppliers is vast, ranging from large, multinational corporations to specialized niche producers. For a critical reagent like **ethyl chlorofluoroacetate**, evaluation must extend beyond price and availability to a rigorous assessment of quality, consistency, and documentation.

Major Commercial Sources

Several globally recognized suppliers consistently offer **ethyl chlorofluoroacetate** for research and development purposes. These suppliers typically provide comprehensive documentation and have established quality management systems.

Supplier	Product Name	Typical Purity	Analytical Method Cited	Available Quantities
Sigma-Aldrich (Merck)	Ethyl chlorofluoroacetate	98%	Not specified on product page, but CoA available	25 g
TCI America	Ethyl Chlorofluoroacetate	≥98.0%	Gas Chromatography (GC)	5 g, 25 g
Chem-Impex	Ethyl chlorofluoroacetate	≥ 98%	Gas Chromatography (GC)	Not specified
GIHI CHEMICALS	Ethyl chlorofluoroacetate	99.00%	Not specified on product page	Bulk inquiry

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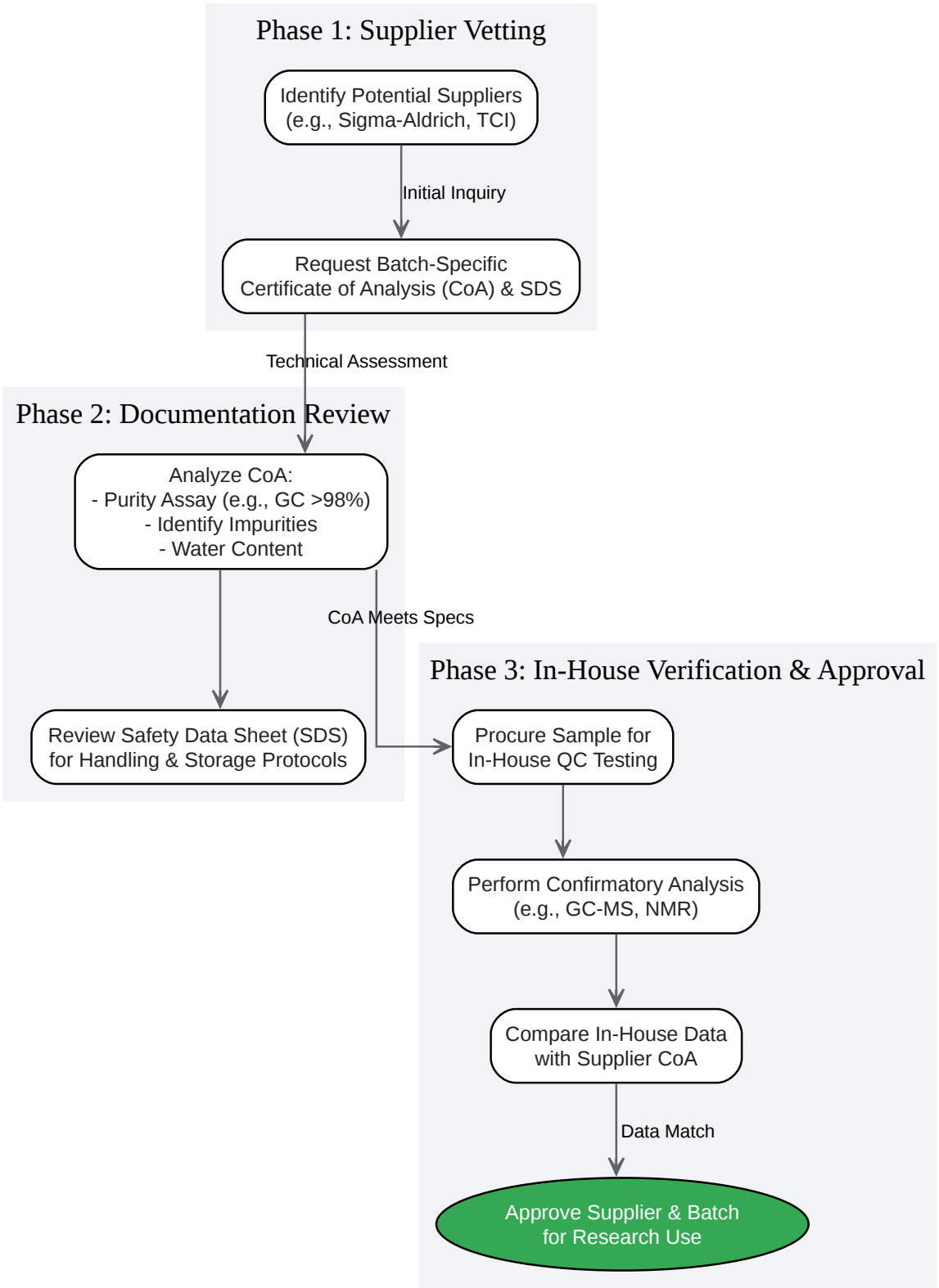
This table is a representative summary and is not exhaustive. Researchers should always verify current specifications directly with the supplier.

The Cornerstone of Quality: The Certificate of Analysis (CoA)

The Certificate of Analysis (CoA) is the single most important document for assessing the quality of a chemical batch. It is a formal record from the supplier's quality control department certifying that the product meets its specifications.

Workflow for Supplier Qualification and Material Verification

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Caption: Workflow for qualifying a supplier of high-purity **ethyl chlorofluoroacetate**.

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When scrutinizing a CoA for **ethyl chlorofluoroacetate**, pay close attention to:

- Purity Assay: The primary purity value is typically determined by Gas Chromatography (GC). A purity of ≥98% is standard for research applications.[2][4]
- Method of Analysis: The CoA should specify the analytical technique used (e.g., GC, NMR). This allows you to replicate the analysis if necessary.
- Identification: Confirmation of the compound's identity via techniques like ^{1}H NMR, ^{19}F NMR, and Mass Spectrometry provides a high degree of confidence.
- Lot/Batch Number: Ensure the CoA corresponds to the specific batch of material you are purchasing.[2]

In-House Quality Verification: A Self-Validating System

While a supplier's CoA is essential, performing in-house verification on a new batch of a critical reagent is a best practice in regulated and high-stakes research environments. This establishes a self-validating system that ensures material integrity before it enters a complex synthetic workflow.

Recommended Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS): This is the gold standard for assessing the purity of volatile compounds like **ethyl chlorofluoroacetate**. It provides quantitative purity data (from the GC flame-ionization detector) and qualitative identification of the main component and any impurities (from the mass spectrometer).

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{1}H NMR: Confirms the ethyl ester portion of the molecule and can detect proton-containing impurities.
- ^{19}F NMR: Is highly specific to the fluorine environment and is excellent for identifying other fluorinated impurities.

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- ^{13}C NMR: Provides a complete carbon skeleton fingerprint of the molecule.

Experimental Protocol: Purity Determination by Gas Chromatography

This protocol provides a starting point for the in-house verification of **ethyl chlorofluoroacetate** purity.

Objective: To quantify the purity of **ethyl chlorofluoroacetate** and identify any volatile impurities.

Instrumentation & Reagents:

- Gas Chromatograph with a Flame Ionization Detector (FID).
- Column: A standard non-polar column, such as a DB-1 or DB-5 (30 m length, 0.32 mm ID, 1.0 µm film thickness), is often suitable.[5]
- Carrier Gas: Helium or Hydrogen.
- Sample: **Ethyl chlorofluoroacetate**.
- Solvent: High-purity n-hexane or ethyl acetate.[5]

Procedure:

- Sample Preparation: Prepare a dilute solution of the **ethyl chlorofluoroacetate** sample (e.g., ~1 mg/mL) in the chosen solvent.
- GC Conditions (Typical Starting Parameters):
  - Injector Temperature: 250 °C.
  - Detector Temperature: 280 °C.
  - Oven Program:
    - Initial Temperature: 50 °C, hold for 2 minutes.

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    - Ramp: Increase at 10 °C/minute to 250 °C.
    - Final Hold: Hold at 250 °C for 5 minutes.
  - Injection Volume: 1 µL.
  - Split Ratio: 50:1 (adjust as needed for peak shape).
- Analysis: Inject the sample and record the chromatogram. The purity is calculated based on the relative peak area of the main component compared to the total area of all peaks.

  Purity (%) = (Area of **Ethyl Chlorofluoroacetate** Peak / Total Area of All Peaks) x 100
- Interpretation: A high-purity sample will show a single major peak. Small, secondary peaks indicate impurities. If coupled with a mass spectrometer, these impurity peaks can be tentatively identified by their mass spectra.

Handling, Storage, and Safety

Maintaining the purity of **ethyl chlorofluoroacetate** requires proper handling and storage.

Storage:

- Store in a tightly sealed container to prevent moisture ingress.[6]
- Keep in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[6] Recommended storage temperatures are often between 2 - 8 °C.[1]
- The material is classified as a flammable liquid and corrosive.[6] Store in a designated flammables area.[6]

Handling:

- Handle in a well-ventilated area or a chemical fume hood.[6]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- Ground and bond containers when transferring material to prevent static discharge.[6]

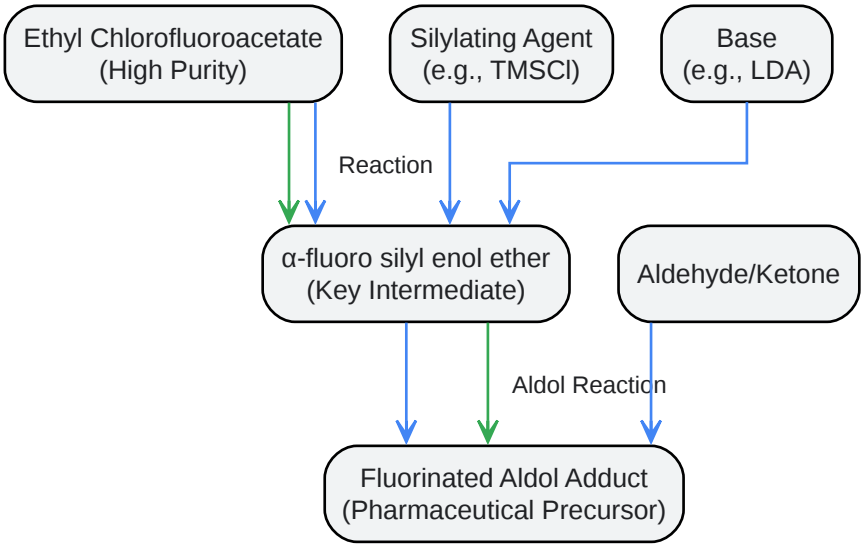
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Safety Information:

- Hazard Statements: H226 (Flammable liquid and vapor), H314 (Causes severe skin burns and eye damage).
- Precautionary Statements: P210 (Keep away from heat/sparks/open flames), P280 (Wear protective gloves/clothing/eye protection), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Application in Synthesis: A Representative Pathway

The importance of high purity is best illustrated by its application. **Ethyl chlorofluoroacetate** is a precursor for synthesizing α-fluoro silyl enol ethers, which are versatile intermediates in stereoselective aldol reactions—a common strategy in complex molecule synthesis.[3]



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Caption: Synthesis of a fluorinated aldol adduct using **ethyl chlorofluoroacetate**.

In this pathway, any nucleophilic or acidic impurities from the starting **ethyl chlorofluoroacetate** could quench the strong base (LDA) or react with the silylating agent, leading to reduced yields and the formation of complex side products, complicating the purification of the desired fluorinated aldol adduct.

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Conclusion

The procurement of high-purity **ethyl chlorofluoroacetate** is a critical first step for any research or development program that relies on this versatile building block. By partnering with reputable suppliers, rigorously evaluating Certificates of Analysis, and implementing in-house quality verification, researchers can mitigate risks associated with impurities, ensuring the integrity and reproducibility of their synthetic work. Adherence to proper storage and handling protocols is paramount to preserving the quality of the reagent from the stockroom to the reaction flask.

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